

Scytonemin's Photoprotective & Antioxidant Profile

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Compound Focus: Scytonemin

CAS No.: 152075-98-4

Cat. No.: S542860

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Property	Experimental Data / Description	Key Findings
	<p> UV Absorption Spectrum Peak Absorption: ~370-380 nm (Oxidized form) [1] [2] Spectral Range: Covers UV-C, UV-B, UV-A, and part of the blue-violet spectrum (approx. 250-450 nm) [3] [4] [2] Provides broad-spectrum protection, particularly effective in the UV-A region. Sun Protection Factor (SPF) SPF Value: 33.34 ± 0.02 (Measured from scytonemin isolated from <i>Nostoc commune</i>) [3] Qualifies as a good topical UV filter. For context, one study found fungal melanin had a higher SPF than ZnO nanoparticles, but a direct comparison to scytonemin is not available [5]. Antioxidant Activity Assays: DPPH, ABTS, H₂O₂ scavenging [6]. Result: Shows dose-dependent free radical scavenging activity [3] [6]. Confers a dual defense mechanism: directly screens UV radiation and mitigates subsequent oxidative stress [7]. Photostability & Environmental Stability Remains stable after months of UV-A exposure and in deep-sea sediments, indicating high stability [2]. A key advantage for long-term protection and formulation stability. Its resilience makes it a potential biomarker in paleoclimatology [7] [2]. </p>	

Experimental Protocols for Scytonemin

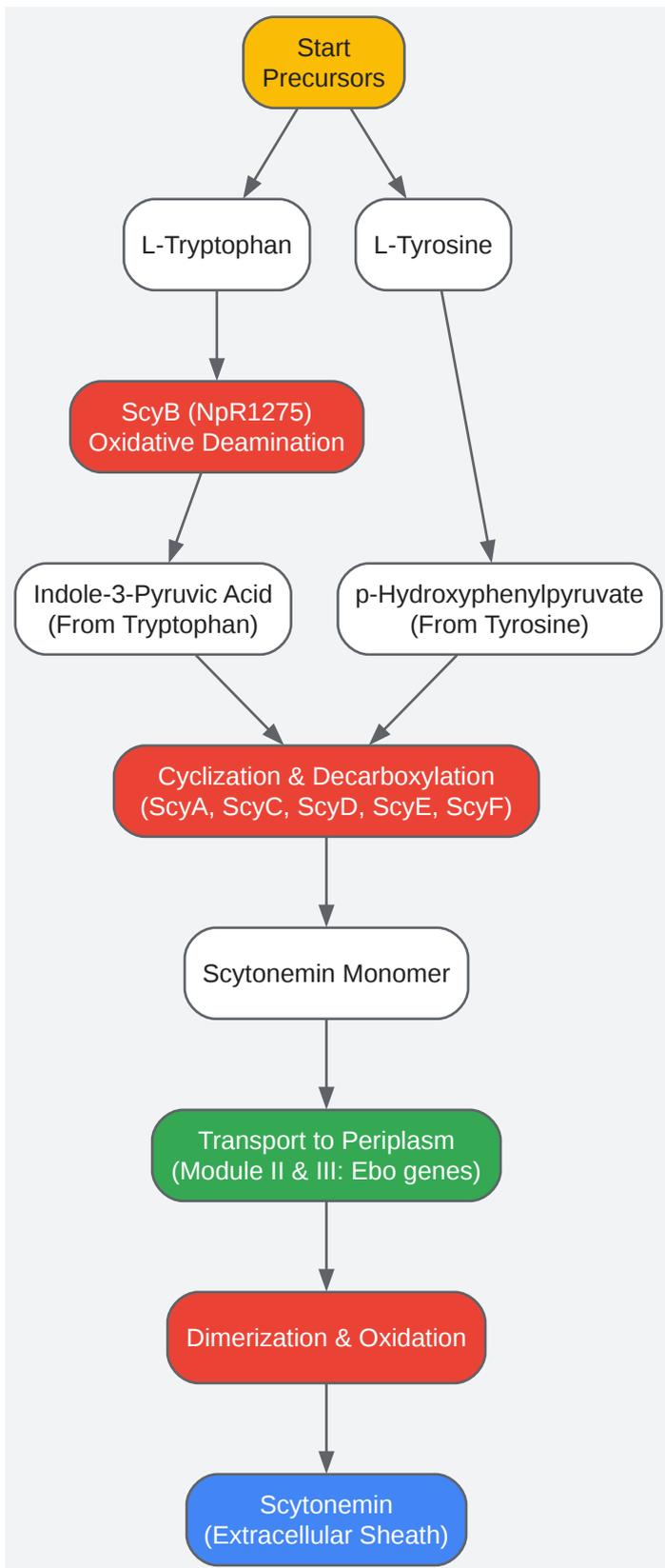
For research reproducibility, here are the core methodologies from key studies.

- **Isolation & Purification** [3] [2]
 - **Source:** Antarctic cyanobacterium *Nostoc commune*.

- **Extraction:** Biomass dissolved in acetone and stirred overnight at room temperature.
- **Purification:** Solvent removed via rotary evaporation; pigments like carotenoids removed by washing the residue with cyclohexane.
- **SPF Measurement** [3]
 - **Method:** The sun protection factor was determined spectrophotometrically. The specific methodology was adapted to test **scytonemin** as an organic UV filter for topical application.
- **Antioxidant Assays** [3] [6]
 - **DPPH Assay:** **Scytonemin** solution in methanol was mixed with a DPPH methanolic solution. Free radical scavenging activity was measured after incubation at room temperature.
 - **Other Assays:** ABTS and hydrogen peroxide (H₂O₂) scavenging assays were also employed to confirm antioxidant potential.

Scytonemin Biosynthesis Pathway

The following diagram illustrates the biosynthetic pathway of **scytonemin**, which is valuable for understanding its production and for potential genetic engineering approaches.



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Research Implications and Comparative Context

- **Scytonemin's Niche:** **Scytonemin's** combination of **broad-spectrum UV absorption, high intrinsic photostability, and antioxidant activity** makes it a compelling candidate for **advanced sunscreen formulations** and **therapeutic applications** targeting oxidative stress [3] [7].
- **The Melanin Context:** While direct comparative data is lacking, it is known that melanin in human skin provides protection by absorbing a wide range of UV radiation and eliminating reactive oxygen species (ROS) [3]. Fungal melanin has also demonstrated high SPF values in experimental ointments [5]. This suggests that a systematic comparison with **scytonemin** would be highly valuable for the field.

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